

# Comprehensive Application Notes and Protocols for Carbaryl Extraction from Environmental Matrices

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## Compound Focus: Carbaryl

CAS No.: 63-25-2

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## Introduction

**Carbaryl** (1-naphthyl methylcarbamate) is a broad-spectrum carbamate insecticide widely used in agricultural practices worldwide. Due to its **acetylcholinesterase inhibition** and potential health risks to non-target organisms including mammals, birds, and fish, monitoring its presence in environmental matrices is crucial for environmental and public health protection [1] [2]. The determination of **carbaryl** in different matrices such as water and soil requires efficient extraction methods to achieve reliable quantification at trace levels, often necessitating high sensitivity to meet regulatory limits such as the maximum residue limits (MRLs) established by various authorities [3].

This document provides detailed analytical protocols for extracting **carbaryl** from soil and water matrices, incorporating both conventional and novel approaches. The methods have been selected based on their **extraction efficiency**, **sensitivity**, and **practical applicability** in routine analytical laboratories. Additionally, we include comprehensive methodological validation parameters and performance characteristics to assist researchers in selecting the most appropriate method for their specific applications.

## Extraction from Water Matrices

## Liquid-Liquid Extraction with Low-Temperature Partitioning (LLE-LTP)

### 2.1.1. Principle

This method utilizes liquid-liquid extraction followed by low-temperature partitioning to separate **carbaryl** from water samples. The technique significantly reduces organic solvent consumption compared to traditional LLE while maintaining high extraction efficiency, making it an **environmentally friendly alternative** that aligns with Green Analytical Chemistry principles [1].

### 2.1.2. Materials and Equipment

- Water bath sonicator (e.g., Maxi Clean 750, 150 W, 33 kHz)
- Centrifuge
- HPLC system with UV detector (e.g., Shimadzu LC 20AT)
- Chromatographic column: Phenomenex Luna 3  $\mu\text{m}$ , 100  $\text{\AA}$  C18 (2) (150 mm  $\times$  4.6 mm)
- Acetonitrile (HPLC grade)
- Deionized water
- Anhydrous sodium sulfate

### 2.1.3. Procedure

- Transfer 25 mL of water sample into a 50 mL conical centrifuge tube.
- Add 4.0 mL of acetonitrile to the sample.
- Sonicate the mixture for 20 minutes in an ultrasonic bath.
- Add 1.5 g of anhydrous sodium sulfate and shake vigorously for 1 minute.
- Centrifuge at 3000  $\times$  g for 10 minutes.
- Incubate the sample in a freezer at  $-20 \pm 2$   $^{\circ}\text{C}$  for 1 hour.
- Collect the organic phase (acetonitrile) after filtration through a 0.45  $\mu\text{m}$  membrane filter.
- Inject 20  $\mu\text{L}$  into the HPLC system for analysis [1].

### 2.1.4. HPLC Analysis Conditions

- **Mobile phase:** Deionized water:acetonitrile (65:35, v:v)
- **Flow rate:** 0.8 mL/min
- **Detection wavelength:** 195 nm for aldicarb and carbofuran; 220 nm for **carbaryl**
- **Injection volume:** 20  $\mu\text{L}$
- **Column temperature:** 30  $^{\circ}\text{C}$  [1]

## Solid-Phase Extraction Using Disposable Pipette Tips

### 2.2.1. Principle

This method employs a miniaturized solid-phase extraction device constructed in disposable pipette tips, offering a **cost-effective and environmentally friendly** approach for **carbaryl** extraction from water samples. The method significantly reduces solvent consumption and waste generation while maintaining good extraction efficiency [4].

### 2.2.2. Materials and Equipment

- Disposable pipette tips
- Sorbent material (specified in the reference but not detailed)
- HPLC-UV system
- Acetonitrile (HPLC grade)

### 2.2.3. Procedure

- Condition the sorbent in the pipette tip with appropriate solvent.
- Load the water sample through the tip.
- Wash with appropriate solvent to remove interferences.
- Elute **carbaryl** with 1.4 mL of acetonitrile.
- Inject the eluate into the HPLC system for analysis [4].

### 2.2.4. HPLC Analysis Conditions

- **Linear range:** 0.075-0.5 mg/L
- **Detection limit:** 0.075 mg/L
- **Quantification limit:** 0.10 mg/L [4]

## Magnetic Solid-Phase Extraction with COF(TpPa-NH<sub>2</sub>)@Fe<sub>3</sub>O<sub>4</sub> Nanocomposite

### 2.3.1. Principle

This novel approach utilizes a magnetic covalent organic framework nanocomposite as an adsorbent for rapid extraction of **carbaryl** from water samples. The method takes advantage of  **$\pi$ - $\pi$  stacking** and

**hydrophobic interactions** between the adsorbent and **carbaryl** molecules, achieving high extraction efficiency within a short time [5].

#### 2.3.2. Materials and Equipment

- COF(TpPa-NH<sub>2</sub>)@Fe<sub>3</sub>O<sub>4</sub> nanocomposite
- Fluorescence spectrophotometer (e.g., Agilent Cary Eclipse)
- Magnetic separation device
- Appropriate desorption solvent

#### 2.3.3. Procedure

- Add 4 mg of COF(TpPa-NH<sub>2</sub>)@Fe<sub>3</sub>O<sub>4</sub> nanocomposite to 50 mL water sample.
- Stir the mixture for 5 minutes to allow **carbaryl** adsorption.
- Separate the adsorbent using an external magnet.
- Remove the supernatant.
- Desorb **carbaryl** using 0.4 mL of appropriate desorption solvent.
- Analyze using fluorescence spectroscopy [5].

#### 2.3.4. Analysis Conditions

- **Linear range:** 0.2-120 µg/kg
- **Detection limit:** 0.012 µg/kg
- **Recovery:** 96.0-107.4% [5]

## Extraction from Soil Matrices

### Soxhlet Extraction Method

#### 3.1.1. Principle

This conventional extraction method uses continuous extraction with organic solvent in a Soxhlet apparatus, providing **efficient extraction** of **carbaryl** from soil matrices. The method is particularly effective for aged residues and provides high recovery rates [6].

#### 3.1.2. Materials and Equipment

- Soxhlet extraction apparatus

- Heating mantle
- Acetonitrile (extraction grade)
- Acetone (HPLC grade)
- Silica gel for clean-up
- Rotary evaporator
- HPLC-UV system

### 3.1.3. Procedure

- Air-dry and homogenize soil samples.
- Transfer 10 g of soil to a cellulose thimble.
- Extract with acetonitrile in a Soxhlet apparatus for 16-24 hours.
- Concentrate the extract using a rotary evaporator.
- Clean up the extract using silica gel cartridge with 50:50 (v/v) acetonitrile-acetone.
- Evaporate to near dryness and reconstitute in appropriate solvent for HPLC analysis [6].

### 3.1.4. Performance Characteristics

- **Recovery:** 88.69-120.50%
- **Method detection limit:**  $0.04 \pm 0.01 \mu\text{g/g}$  [6]

## Analytical Method Validation and Performance Comparison

### Method Performance Parameters

The table below summarizes the key performance characteristics of different **carbaryl** extraction methods from water and soil matrices:

Table 1: Performance Comparison of **Carbaryl** Extraction Methods

Method	Matrix	Linear Range	LOD	LOQ	Recovery (%)	Reference
LLE-LTP/HPLC-UV	Water	Not specified	Not specified	Not specified	>90%	[1]

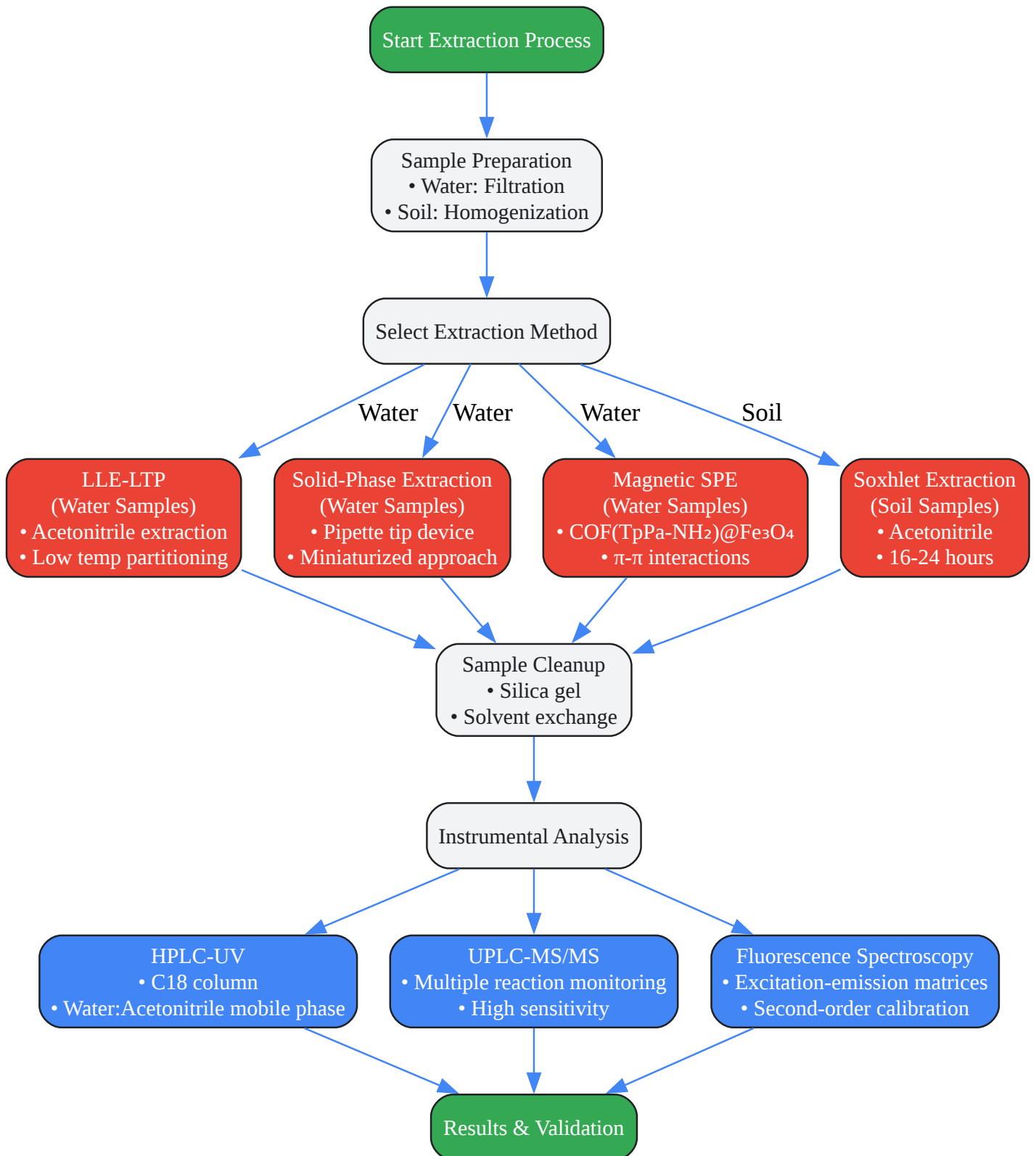
Method	Matrix	Linear Range	LOD	LOQ	Recovery (%)	Reference
SPE Pipette Tip/HPLC-UV	Water	0.075-0.5 mg/L	0.075 mg/L	0.10 mg/L	103.6-123.6%	[4]
MSPE/Fluorescence	Water	0.2-120 µg/kg	0.012 µg/kg	Not specified	96.0-107.4%	[5]
Soxhlet/HPLC-UV	Soil	Not specified	0.04 µg/g	Not specified	88.69-120.50%	[6]
UPLC-MS/MS	Vegetables	0.001-5.0 µg/mL	0.0003 µg/mL	0.0009 µg/mL	96.0-99.5%	[7]

## Chromatographic and Detection Methods

Table 2: Analytical Techniques for **Carbaryl** Determination

Technique	Matrix	Conditions	Sensitivity	Reference
HPLC-UV	Water	Phenomenex Luna C18, water:acetonitrile (65:35), 220 nm	Not specified	[1]
HPLC-UV	Soil	Not specified	MDL: 0.04 ± 0.01 µg/g	[6]
UPLC-MS/MS	Vegetables	Multiple reaction monitoring	LOD: 0.0003 µg/mL	[7]
Fluorescence Spectroscopy	Food	Excitation-emission matrices with second-order calibration	LOD: 0.012 µg/kg	[5] [3]

## Workflow Diagrams



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## Troubleshooting and Optimization Guidelines

### Common Issues and Solutions

- **Low Recovery in Water Extraction**

- **Cause:** Incomplete partitioning in LLE-LTP
- **Solution:** Optimize sonication time (20 minutes recommended) and ensure proper temperature control during freezing step ( $-20 \pm 2$  °C) [1]

- **Matrix Interference in Soil Extracts**

- **Cause:** Co-extraction of humic substances and other soil components
- **Solution:** Implement silica gel clean-up step using 50:50 (v/v) acetonitrile-acetone [6]

- **Carryover in MSPE**

- **Cause:** Incomplete desorption from COF(TpPa-NH<sub>2</sub>)@Fe<sub>3</sub>O<sub>4</sub> nanocomposite
- **Solution:** Optimize desorption solvent composition and volume (0.4 mL recommended) [5]

## Conclusion

The selection of an appropriate extraction method for **carbaryl** from environmental matrices depends on several factors including the required sensitivity, available equipment, and sample throughput requirements. For water samples, **LLE-LTP** provides a robust and efficient method with minimal solvent consumption, while **novel approaches** such as MSPE with functionalized nanocomposites offer superior sensitivity for trace analysis. For soil matrices, **Soxhlet extraction** remains a reliable method despite requiring longer extraction times. Proper method validation using the parameters discussed is essential to ensure accurate and reproducible results for environmental monitoring and regulatory compliance.

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## References

1. Optimization and validation of liquid–liquid extraction with ... [sciencedirect.com]
2. Carbaryl (EHC 153, 1994) [inchem.org]
3. Quantitative analysis of carbaryl and thiabendazole in ... [sciencedirect.com]
4. Design and application of a solid-phase extraction device in... [pubmed.ncbi.nlm.nih.gov]
5. Development of a Sensitive and Fast Determination Method ... [pmc.ncbi.nlm.nih.gov]
6. (PDF) A Modified Analytical Procedure for the Determination of... [academia.edu]
7. Development of a sensitive liquid-liquid extraction and ultra ... [sciencedirect.com]

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